

Safeguarding Your Research: A Comprehensive Guide to Handling XMD-17-51

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Compound of Interest

Compound Name: XMD-17-51

Cat. No.: B611853

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling of **XMD-17-51**, a potent and selective NUAK1 inhibitor. The following procedural guidance is designed to ensure the safety of laboratory personnel and the integrity of your research. By adhering to these protocols, you can minimize risks and establish a secure working environment.

Essential Safety Information

While one available Safety Data Sheet (SDS) for an **XMD-17-51** salt classifies it as not a hazardous substance or mixture, it is crucial to treat all potent, biologically active small molecules with a high degree of caution.^[1] The toxicological properties of **XMD-17-51** have not been fully investigated. Therefore, the following recommendations are based on best practices for handling potent kinase inhibitors and cytotoxic compounds.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical barrier to exposure. The following table outlines the minimum PPE requirements for handling **XMD-17-51** in various laboratory operations.

Operation	Required Personal Protective Equipment
Receiving & Unpacking	- Safety glasses- Nitrile gloves
Weighing & Aliquoting (Solid)	- Safety goggles or face shield- Double nitrile gloves- Lab coat or disposable gown- N95 respirator (or higher) if not handled in a certified chemical fume hood or ventilated balance enclosure
Solution Preparation	- Safety goggles- Double nitrile gloves- Lab coat or disposable gown- Work within a certified chemical fume hood
Cell Culture & In Vitro Assays	- Safety glasses- Nitrile gloves- Lab coat- Work within a certified biosafety cabinet
Waste Disposal	- Safety goggles- Double nitrile gloves- Lab coat or disposable gown

Key Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₄ N ₈ O
Molecular Weight	404.47 g/mol
Appearance	Crystalline solid
Solubility (25°C)	Soluble in DMSO. [2]

Storage and Stability

Proper storage is essential to maintain the integrity of **XMD-17-51**.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Data sourced from AbMole BioScience product information.

Operational Plan: From Receipt to Disposal

A structured workflow is critical for the safe handling of **XMD-17-51**.

Receiving and Inspection

- Upon receipt, inspect the package for any signs of damage or leakage.
- Wear safety glasses and nitrile gloves when handling the package.
- Verify that the container is sealed and the label matches the order.
- Log the compound in your chemical inventory.

Storage

- Store **XMD-17-51** according to the temperature guidelines in the table above.
- Keep the container tightly sealed in a dry, well-ventilated area.[\[1\]](#)
- Store away from strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

Preparation of Stock Solutions

- All manipulations of solid **XMD-17-51** should be performed in a certified chemical fume hood or a ventilated balance enclosure to avoid inhalation of powder.
- Wear the appropriate PPE as detailed in the table above.

- Use a dedicated set of spatulas and weighing papers.
- Prepare stock solutions by dissolving the compound in a suitable solvent, such as DMSO.[2]
- Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.

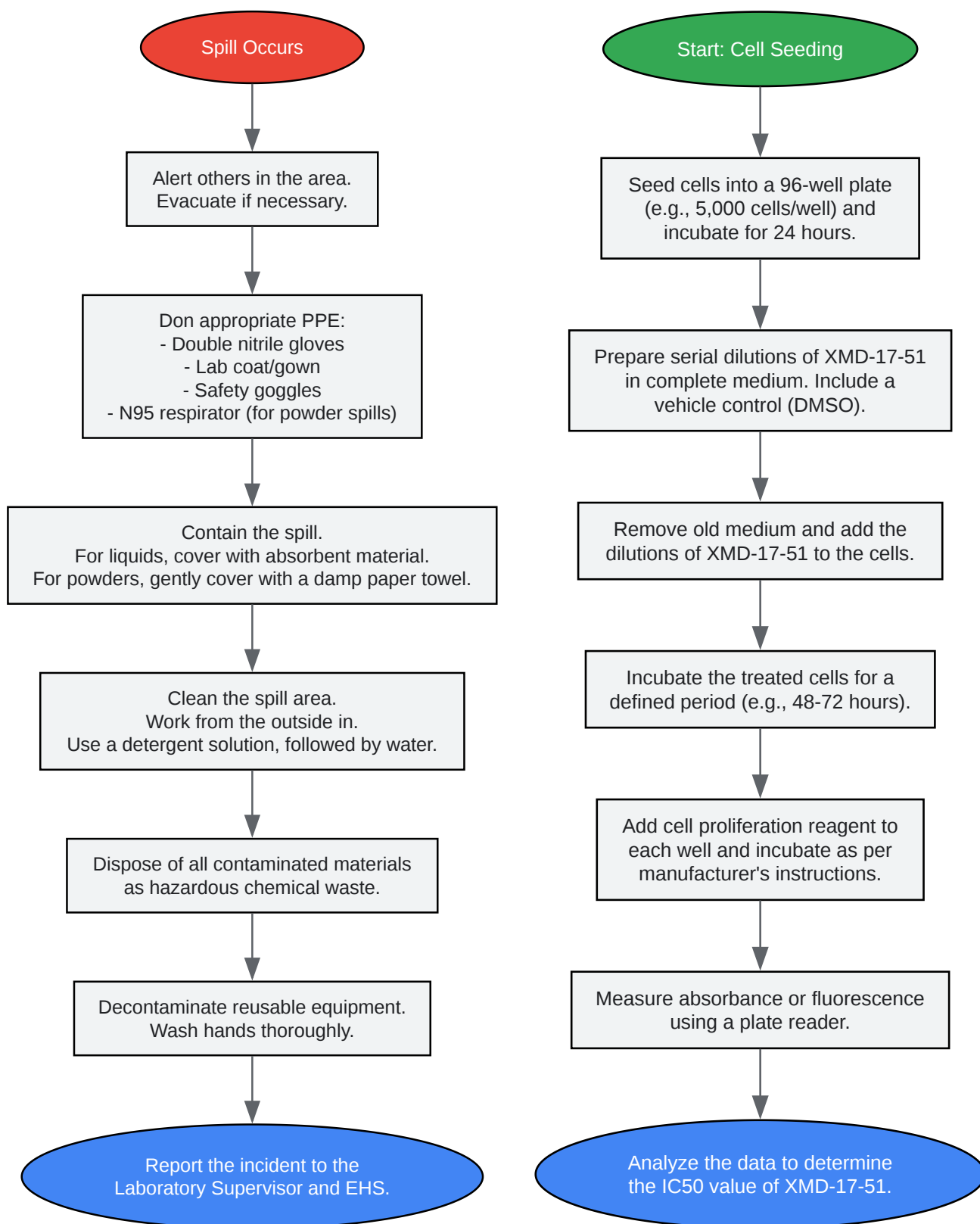
Use in Experiments

- When diluting stock solutions or adding the compound to experimental systems, work within a chemical fume hood or biosafety cabinet.
- Wear appropriate PPE.
- Avoid the generation of aerosols.

Emergency Procedures

Spill Response Plan

In the event of a spill, immediate and appropriate action is required to prevent exposure and contamination.



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References

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- 2. Managing Hazardous Chemical Waste in the Lab | Lab Manager [labmanager.com]
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